

Purpactin B: A Technical Guide to Structure Elucidation and Spectroscopic Analysis

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the structure elucidation and comprehensive spectroscopic data of **Purpactin B**, a secondary metabolite isolated from Penicillium purpurogenum. This document is intended to serve as a valuable resource for researchers in natural product chemistry, drug discovery, and related fields.

Introduction

Purpactin B is a bioactive natural product that belongs to the spiro[benzofuran-2,1'-cyclohexane] class of compounds. It was first isolated from the soil fungus Penicillium purpurogenum FO-608 by a research group led by Ōmura and Tomoda. The purpactins, including **Purpactin B**, have garnered scientific interest due to their inhibitory activity against acyl-CoA:cholesterol acyltransferase (ACAT), an enzyme implicated in cholesterol metabolism and atherosclerosis. This guide details the methodologies employed for its isolation and the spectroscopic analyses that were pivotal in determining its complex structure.

Isolation and Purification

The production and isolation of **Purpactin B** were first described by Tomoda et al. The following protocol is a summary of their established method.

Fermentation

Producing Organism:Penicillium purpurogenum FO-608



- Culture Medium: A suitable production medium is inoculated with a seed culture of the organism.
- Incubation: The culture is incubated for a specified period under controlled temperature and aeration to allow for the production of secondary metabolites, including **Purpactin B**.

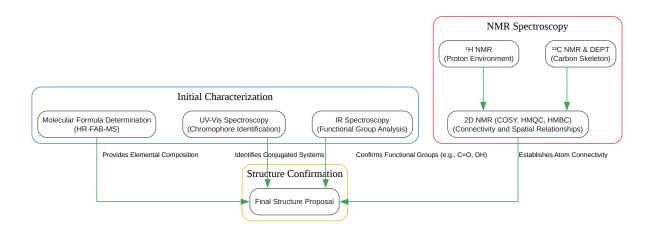
Extraction and Purification

- Solvent Extraction: The fermentation broth is harvested and subjected to solvent extraction, typically with an organic solvent such as ethyl acetate, to isolate the crude mixture of secondary metabolites.
- Silica Gel Column Chromatography: The crude extract is then fractionated using silica gel column chromatography with a gradient of organic solvents to separate compounds based on polarity.
- High-Performance Liquid Chromatography (HPLC): Fractions containing Purpactin B are further purified by reversed-phase HPLC to yield the pure compound.

Structure Elucidation

The chemical structure of **Purpactin B** was elucidated through a combination of spectroscopic techniques. The logical workflow for this process is outlined in the diagram below.





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 To cite this document: BenchChem. [Purpactin B: A Technical Guide to Structure Elucidation and Spectroscopic Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166400#purpactin-b-structure-elucidation-and-spectroscopic-data]

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